

Rabdoserrin A: A Comprehensive Technical Review of its Discovery, Chemistry, and Biological Activity

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Compound of Interest

Compound Name: *Rabdoserrin A*

Cat. No.: *B15596967*

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Executive Summary

Rabdoserrin A, a naturally occurring ent-kaurane diterpenoid, was first isolated from the medicinal plant *Rabdosia serra* (Maxim.) Hara. Its discovery in the mid-1980s marked an important addition to the growing family of bioactive compounds derived from the *Rabdosia* genus, which is well-known in traditional Chinese medicine. This technical guide provides a detailed overview of the literature on **Rabdoserrin A**, covering its discovery, the experimental protocols for its isolation and structure elucidation, its physicochemical properties, and its known biological activities. While initial studies have pointed towards its potential as an antifungal and cytotoxic agent, further research is required to fully understand its mechanism of action and therapeutic potential. This document aims to serve as a foundational resource for researchers interested in exploring **Rabdoserrin A** for novel drug development.

Discovery and Provenance

Rabdoserrin A was first isolated and identified by a team of Chinese scientists, with its discovery published in 1985.

- **Botanical Source:** The compound was extracted from the leaves of *Rabdosia serra* (Maxim.) Hara, a plant belonging to the Lamiaceae family. This plant has a history of use in traditional

Chinese medicine for treating various ailments, including hepatitis, enteritis, and cholecystitis.[1][2]

- **Pioneering Research:** The inaugural study that detailed the isolation and structural characterization of **Rabdoserrin A** was published in the Chinese pharmaceutical journal, Yaoxue Xuebao.[1][2] The compound was identified as a new ent-kaurane diterpenoid. This initial research laid the groundwork for subsequent interest in **Rabdoserrin A** and other related compounds from *Rabdosia serra*.

Physicochemical Properties and Structure

Rabdoserrin A is classified as an ent-kaurane diterpenoid, a class of natural products known for their complex structures and diverse biological activities.

Property	Value	Reference
Chemical Formula	C ₂₀ H ₂₆ O ₅	[3]
Molecular Weight	346.42 g/mol	[3]
CAS Number	96685-01-7	[3]
Appearance	Powder	[3]
Purity	≥98% (by HPLC)	[3][4]

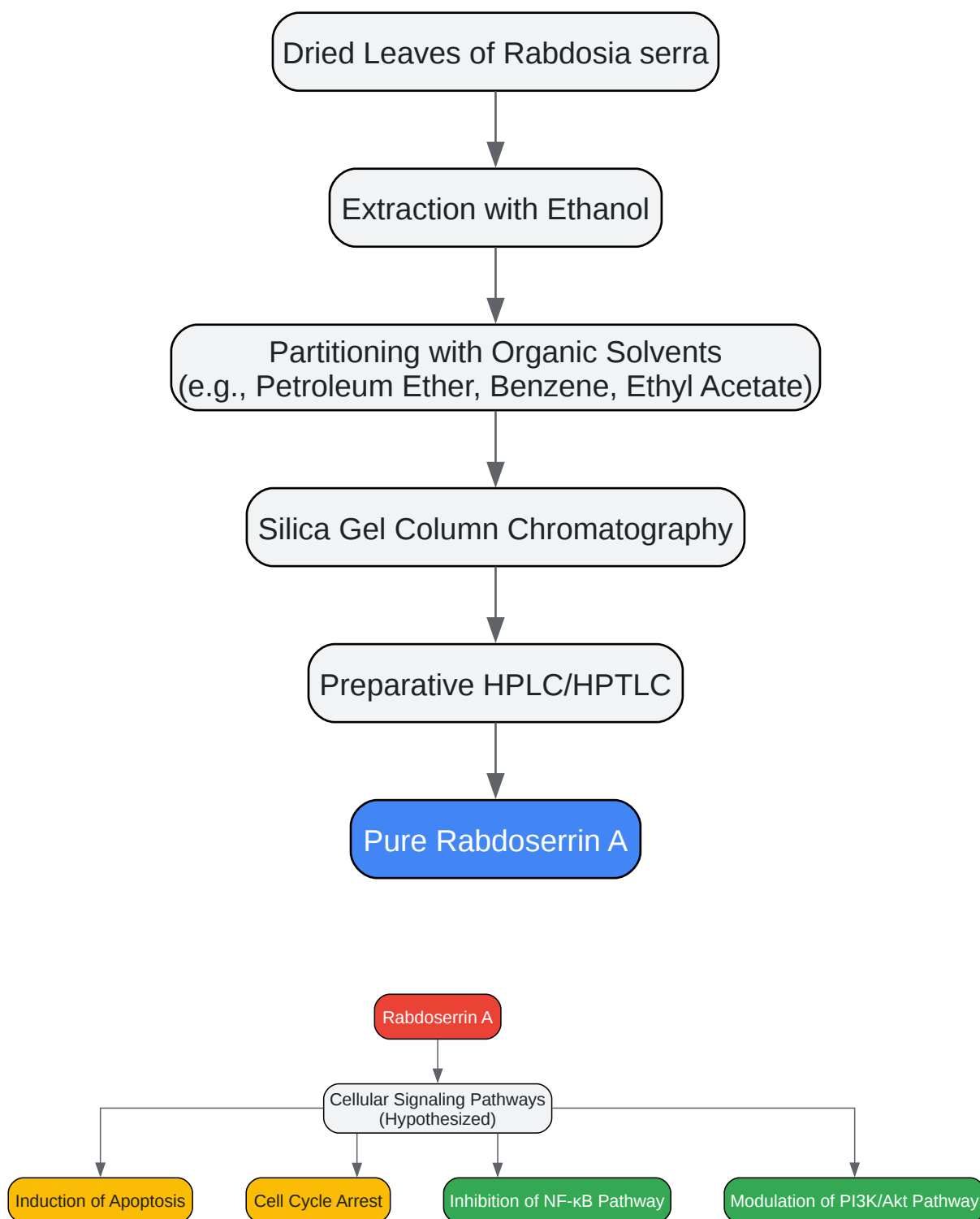
The precise chemical structure of **Rabdoserrin A** was determined through extensive spectroscopic analysis, a standard practice in natural product chemistry.

Experimental Protocols

The following sections detail the methodologies employed in the seminal research for the isolation and structural elucidation of **Rabdoserrin A**.

Isolation of Rabdoserrin A

The isolation of **Rabdoserrin A** from *Rabdosia serra* involves a multi-step extraction and chromatographic process.



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